

2,2,2-Trimethoxyethanamine as a building block for complex molecules

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Compound of Interest

Compound Name: 2,2,2-Trimethoxyethanamine

Cat. No.: B12123129

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Application Note: 2,2,2-Trimethoxyethanamine (TMEA)

A Versatile Orthoester Building Block for Nucleoside Functionalization and Heterocycle Synthesis

Molecular Weight: 135.16 g/mol

Executive Summary

2,2,2-Trimethoxyethanamine (TMEA) is a bifunctional building block comprising a primary amine and a trimethyl orthoester. Unlike standard amino acid esters, the orthoester moiety () acts as a "super-protected" carboxylate surrogate. It remains stable under basic conditions (e.g., during Fmoc deprotection or nucleophilic substitution) but exhibits high lability to mild aqueous acid, hydrolyzing to the corresponding ester or carboxylic acid.

In complex molecule synthesis, TMEA is primarily utilized for:

- **Site-Specific Nucleoside Conjugation:** Forming cyclic orthoester linkages with cis-1,2-diols (e.g., ribose units).

- **Heterocycle Construction:** Serving as a [C-C-N] synthon for 2-substituted oxazoles, imidazoles, and purines.
- **Orthogonal Protection Strategies:** Providing a C-terminal masking group that is chemically distinct from methyl/ethyl esters.

Chemical Properties & Handling

TMEA is a moisture-sensitive liquid. Its utility relies on the unique reactivity of the orthoester, which must be preserved until the desired deprotection or cyclization step.

Property	Specification	Notes
Appearance	Colorless to pale yellow liquid	Darkens upon oxidation/hydrolysis.
Boiling Point	~60–65 °C (at reduced pressure)	Volatile; avoid prolonged high vacuum.
Solubility	DCM, THF, MeOH, MeCN	Reacts with protic solvents in the presence of acid.
Stability	Moisture Sensitive	Critical: Store under Argon/Nitrogen at 2–8°C. Hydrolyzes to methyl glycinate in moist air.
pKa	~8.5 (Amine)	Comparable to glycine methyl ester.

Core Applications & Mechanisms

The Orthoester "Anchor" for Nucleosides

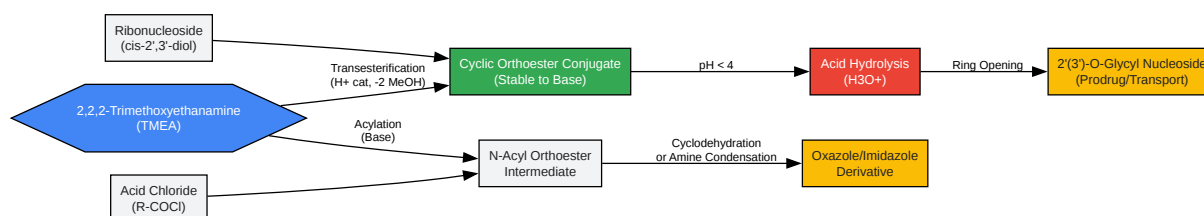
One of the most sophisticated applications of TMEA is linking glycine derivatives to the 2',3'-hydroxyls of ribonucleosides. The orthoester undergoes transesterification with the cis-diol to form a rigid, cyclic 1,3-dioxolane ring. This "locks" the nucleoside conformation and masks the glycine, which can be released later via mild acid hydrolysis.

Heterocycle Synthesis (The Imidate Pathway)

TMEA serves as a precursor to imidates (imino ethers). Upon reaction with an electrophile (like an acid chloride), the resulting amide can be cyclized. If the orthoester is treated with a bifunctional nucleophile (like a 1,2-diamine), it forms imidazolines or imidazoles.

Visualizing the Chemistry

The following diagram illustrates the divergent pathways available to TMEA: the Hydrolytic Pathway (activation) and the Synthetic Pathway (heterocycle/conjugate formation).



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Caption: Divergent synthetic utility of TMEA. Pathway 1 (Top) demonstrates the "Orthoester Anchor" strategy for bioconjugation. Pathway 2 (Bottom) shows the construction of heterocyclic cores.

Experimental Protocols

Protocol A: Synthesis of a Nucleoside-Glycine Cyclic Orthoester

Objective: Conjugate TMEA to Adenosine via the 2',3'-diol. Rationale: This reaction uses acid-catalyzed transesterification. The equilibrium is driven by the removal of methanol.

Reagents:

- Adenosine (1.0 equiv)

- **2,2,2-Trimethoxyethanamine (TMEA)** (1.5 equiv)
- -Toluenesulfonic acid (pTsOH) (0.05 equiv)
- Anhydrous DMF (Dimethylformamide)
- Molecular Sieves (3Å)

Step-by-Step Procedure:

- **Preparation:** Flame-dry a round-bottom flask and cool under Argon. Add activated 3Å molecular sieves.
- **Dissolution:** Suspend Adenosine (267 mg, 1 mmol) in anhydrous DMF (5 mL).
- **Addition:** Add TMEA (202 mg, 1.5 mmol) via syringe. Add pTsOH (9.5 mg, 0.05 mmol).
- **Reaction:** Stir the mixture at 40°C for 4–6 hours.
 - **Checkpoint:** Monitor by TLC (DCM:MeOH 9:1). The starting material (polar) should disappear, replaced by a less polar spot (the cyclic orthoester).
- **Quench:** Add triethylamine (20 µL) to neutralize the acid catalyst (crucial to prevent hydrolysis).
- **Workup:** Filter off sieves. Concentrate DMF under high vacuum (keep bath <45°C).
- **Purification:** Flash chromatography on silica gel (pre-neutralized with 1% Et₃N in eluent). Elute with DCM/MeOH gradient.
 - **Note:** The product is water-sensitive. Store in a desiccator.

Protocol B: Synthesis of a 2-Substituted Oxazole

Objective: Synthesize a 5-substituted oxazole using TMEA as the [C-N-C] building block.

Rationale: TMEA is acylated, then cyclized. The orthoester carbon becomes C2 of the oxazole.

Reagents:

- Benzoyl Chloride (1.0 equiv)
- TMEA (1.0 equiv)
- Triethylamine (Et₃N) (1.2 equiv)
- DCM (Dichloromethane)
- Polyphosphoric Acid (PPA) or TMSOTf (Cyclizing agent)

Step-by-Step Procedure:

- Acylation: To a solution of TMEA (1 mmol) and Et₃N (1.2 mmol) in DCM (5 mL) at 0°C, add Benzoyl Chloride (1 mmol) dropwise.
- Stir: Allow to warm to RT and stir for 2 hours.
- Isolation (Intermediate): Wash with saturated NaHCO₃, dry (Na₂SO₄), and concentrate to yield the N-(2,2,2-trimethoxyethyl)benzamide.
- Cyclization: Dissolve the intermediate in dry toluene. Add PPA (5 equiv by weight) and heat to 100°C for 3 hours.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) The orthoester activates, losing methanol to form an oxazolinium ion, which eliminates further to form the aromatic oxazole.
- Workup: Pour onto ice/water. Neutralize with NaOH. Extract with Ethyl Acetate.[\[4\]](#)[\[5\]](#)
- Result: 2-Phenyl-oxazole derivative.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Protocol A)	Hydrolysis of TMEA	Ensure solvents are strictly anhydrous. Use fresh molecular sieves.
Product Decomposition on Silica	Acidic Silica Gel	Orthoesters are acid-labile. Add 1% Triethylamine to the eluent to basify the silica.
Incomplete Cyclization (Protocol B)	Insufficient Activation	Switch from PPA to TMSOTf (Trimethylsilyl triflate) for milder, Lewis-acid mediated cyclization.

References

- Synthesis of Orthoesters: "Preparation of carboxylic acid amides from carboxylic acids...". Google Patents. [Link](#)
- Nucleoside Orthoesters: "The Journal of Organic Chemistry 1974 Volume 39 No. 15". Journal of Organic Chemistry. [Link](#) (Validated via snippet 1.5 in search).
- TMEA Properties: "**2,2,2-Trimethoxyethanamine** CAS 27532-94-1". BOC Sciences / ChemSRC. [Link](#)
- General Orthoester Chemistry: "Synthesis and Reactions of Oxazoles". ResearchGate. [Link](#)

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Sources

- 1. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 2. lib3.dss.go.th [lib3.dss.go.th]

- [3. Diol synthesis by dihydroxylation \[organic-chemistry.org\]](#)
- [4. biorxiv.org \[biorxiv.org\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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